

The Role of FR260330 in Nitric Oxide Production: A Technical Guide

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Compound of Interest

Compound Name: FR260330

Cat. No.: B1672738

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Introduction

FR260330 is a potent and selective, orally active inhibitor of inducible nitric oxide synthase (iNOS).^{[1][2]} Overproduction of nitric oxide (NO) by iNOS is implicated in the pathophysiology of various inflammatory conditions. **FR260330** presents a therapeutic potential by specifically targeting iNOS-driven NO production. This technical guide provides a comprehensive overview of the mechanism of action of **FR260330**, its effects on nitric oxide production, and the experimental methodologies used to characterize its activity.

Core Mechanism of Action: Inhibition of iNOS Dimerization

The primary mechanism by which **FR260330** inhibits nitric oxide production is by preventing the dimerization of iNOS monomers.^{[1][2]} The enzymatic activity of all nitric oxide synthase isoforms is dependent on their formation of a homodimer. This dimerization is a critical step for the proper flow of electrons from the reductase domain of one monomer to the oxygenase domain of the other, where the synthesis of nitric oxide from L-arginine occurs. By interfering with this protein-protein interaction, **FR260330** effectively blocks the catalytic activity of iNOS without affecting the expression of the iNOS protein itself.^[1]

Quantitative Analysis of FR260330-Mediated Inhibition of Nitric Oxide Production

The inhibitory effect of **FR260330** on nitric oxide production has been quantified in both in vitro and in vivo models. The following tables summarize the key quantitative data.

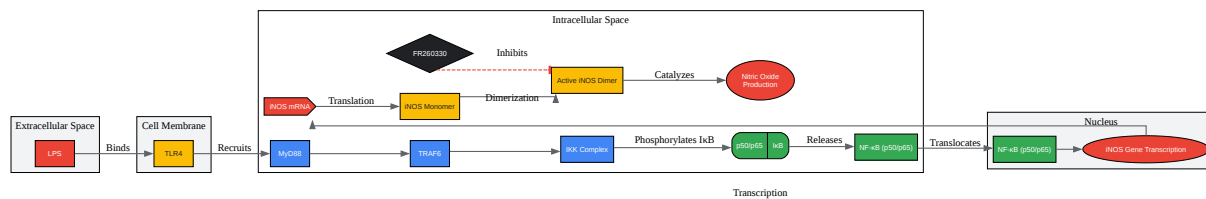
Cell Line/Model	Stimulant(s)	Parameter	Value	Reference
Rat Splenocytes	Not Specified	IC ₅₀ (NO Accumulation)	27 nM	[2]
Human DLD-1 Cells	Not Specified	IC ₅₀ (NO Accumulation)	10 nM	[2]
LPS-Exposed Rats	Lipopolysaccharide (LPS)	IC ₅₀ (Plasma NO _x Reduction)	1.6 mg/kg (oral)	[1]

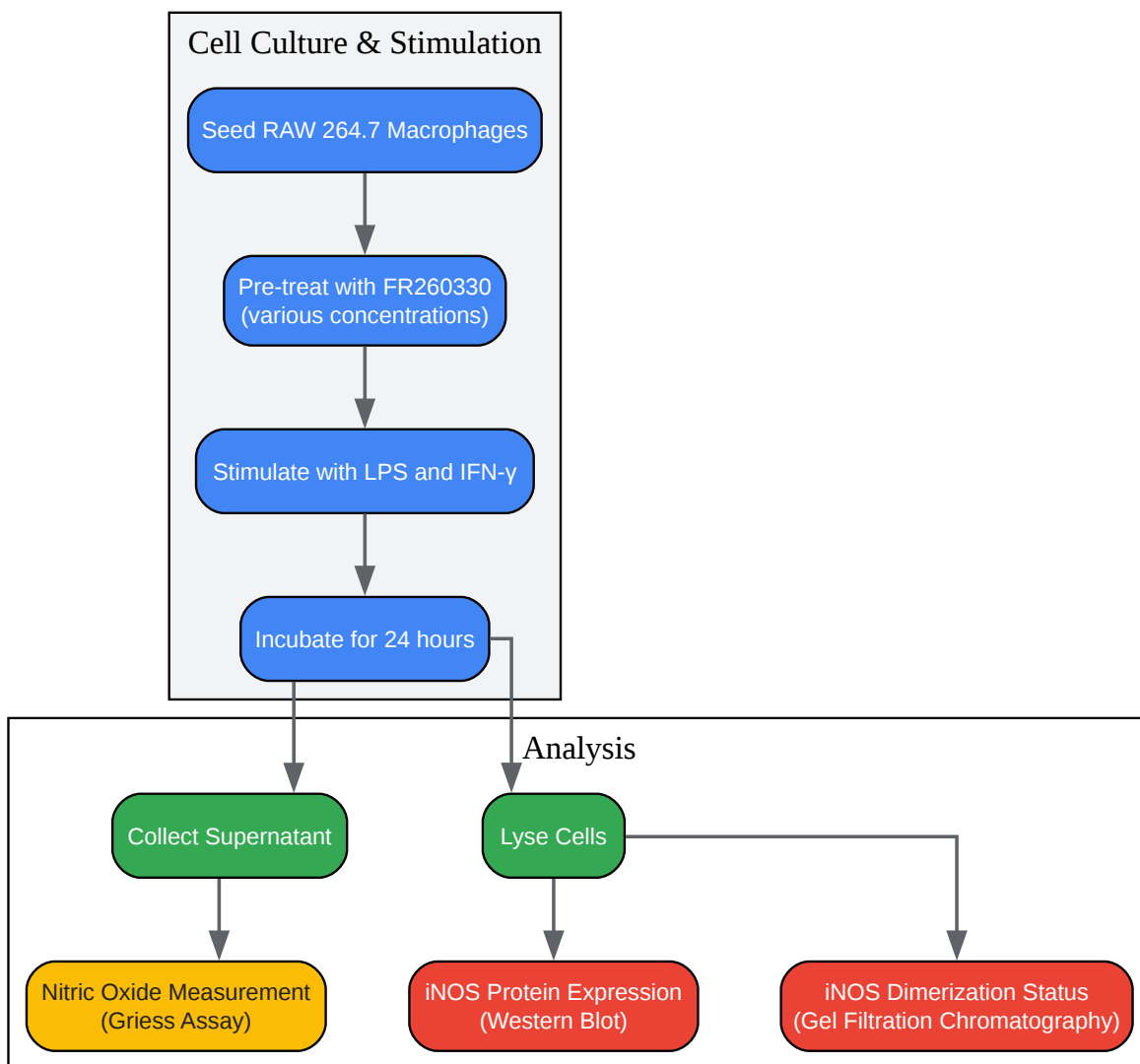
Table 1: In Vitro and In Vivo Potency of **FR260330**

Signaling Pathways and Experimental Workflows

Upstream Signaling Pathway Leading to iNOS Expression

FR260330 acts downstream of the signaling cascade that leads to the transcription and translation of the iNOS enzyme. A common inducer of iNOS expression is the bacterial endotoxin, lipopolysaccharide (LPS), which activates the Toll-like receptor 4 (TLR4) signaling pathway. The following diagram illustrates this pathway.





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References

- 1. journals.physiology.org [journals.physiology.org]
- 2. Mechanism of Inducible Nitric-oxide Synthase Dimerization Inhibition by Novel Pyrimidine Imidazoles - PMC [pmc.ncbi.nlm.nih.gov]
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